

Safeguarding Your Laboratory: Proper Disposal of H-Asp(OEt)-OEt.HCl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **H-Asp(OEt)-OEt.HCl**

Cat. No.: **B555083**

[Get Quote](#)

For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. The proper disposal of chemical reagents, such as **H-Asp(OEt)-OEt.HCl** (L-Aspartic acid diethyl ester hydrochloride), is a critical component of laboratory safety and environmental responsibility. This guide provides a comprehensive, step-by-step procedure for the safe handling and disposal of this compound.

H-Asp(OEt)-OEt.HCl is an amino acid derivative commonly used in peptide synthesis.^[1] As a hydrochloride salt, it possesses acidic properties that necessitate careful handling to prevent skin and eye irritation or burns.^[2] Adherence to proper disposal protocols is essential to neutralize its potential hazards and ensure compliance with safety regulations.

Quantitative Data Summary

The following table summarizes key quantitative data for **H-Asp(OEt)-OEt.HCl** and its related components. This information is crucial for understanding the compound's physical and chemical properties relevant to its safe handling and disposal.

Property	Value
H-Asp(OEt)-OEt.HCl	
Molecular Formula	C8H15NO4·HCl[3][4]
Molecular Weight	225.67 g/mol
Melting Point	105.0 to 109.0 °C
Boiling Point	259.5 °C at 760 mmHg
Flash Point	97.5 °C
Appearance	White to off-white solid/powder
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Insoluble in water.
Storage Temperature	0°C
Related Substance: Hydrochloric Acid	
Hazard Statements	H290 (May be corrosive to metals), H314 (Causes severe skin burns and eye damage), H335 (May cause respiratory irritation)
Boiling Point	> 100 °C (> 212 °F)
Density	1.2 g/cm³ (at 25 °C)

Experimental Protocol: Step-by-Step Disposal Procedure

The recommended disposal procedure for **H-Asp(OEt)-OEt.HCl** focuses on neutralizing its acidic component before disposal, in accordance with local, state, and federal regulations for chemical waste.

1. Personal Protective Equipment (PPE): Before beginning the disposal process, ensure you are wearing appropriate PPE:
 - Safety goggles or a face shield.

- Chemical-resistant gloves (e.g., nitrile or neoprene).
- A lab coat or other protective garments.
- Work in a well-ventilated area, preferably under a chemical fume hood.

2. Neutralization of Small Quantities of Unused Solid: For small amounts of expired or unused solid **H-Asp(OEt)-OEt.HCl**:

- In a suitable container (e.g., a beaker), slowly dissolve the solid in a large volume of water.
- While stirring, cautiously add a weak base, such as a 5% sodium bicarbonate solution, portion-wise to the dissolved **H-Asp(OEt)-OEt.HCl**.
- Be prepared for some effervescence (fizzing) as the acid is neutralized.
- Monitor the pH of the solution using pH paper or a calibrated pH meter. Continue adding the basic solution until the pH is between 6 and 8.
- Once neutralized, the solution can be collected in a designated aqueous waste container.

3. Disposal of Contaminated Materials:

- Any materials used in the handling of **H-Asp(OEt)-OEt.HCl**, such as weighing paper, gloves, and pipette tips, should be considered contaminated.
- These materials should be collected in a clearly labeled hazardous waste container for solid chemical waste.

4. Spill Management: In the event of a spill:

- Evacuate the immediate area and ensure adequate ventilation.
- For small spills, use an absorbent material, such as sand or vermiculite, to contain the substance.
- The contaminated absorbent material should then be carefully collected and placed in a sealed, labeled container for hazardous waste.

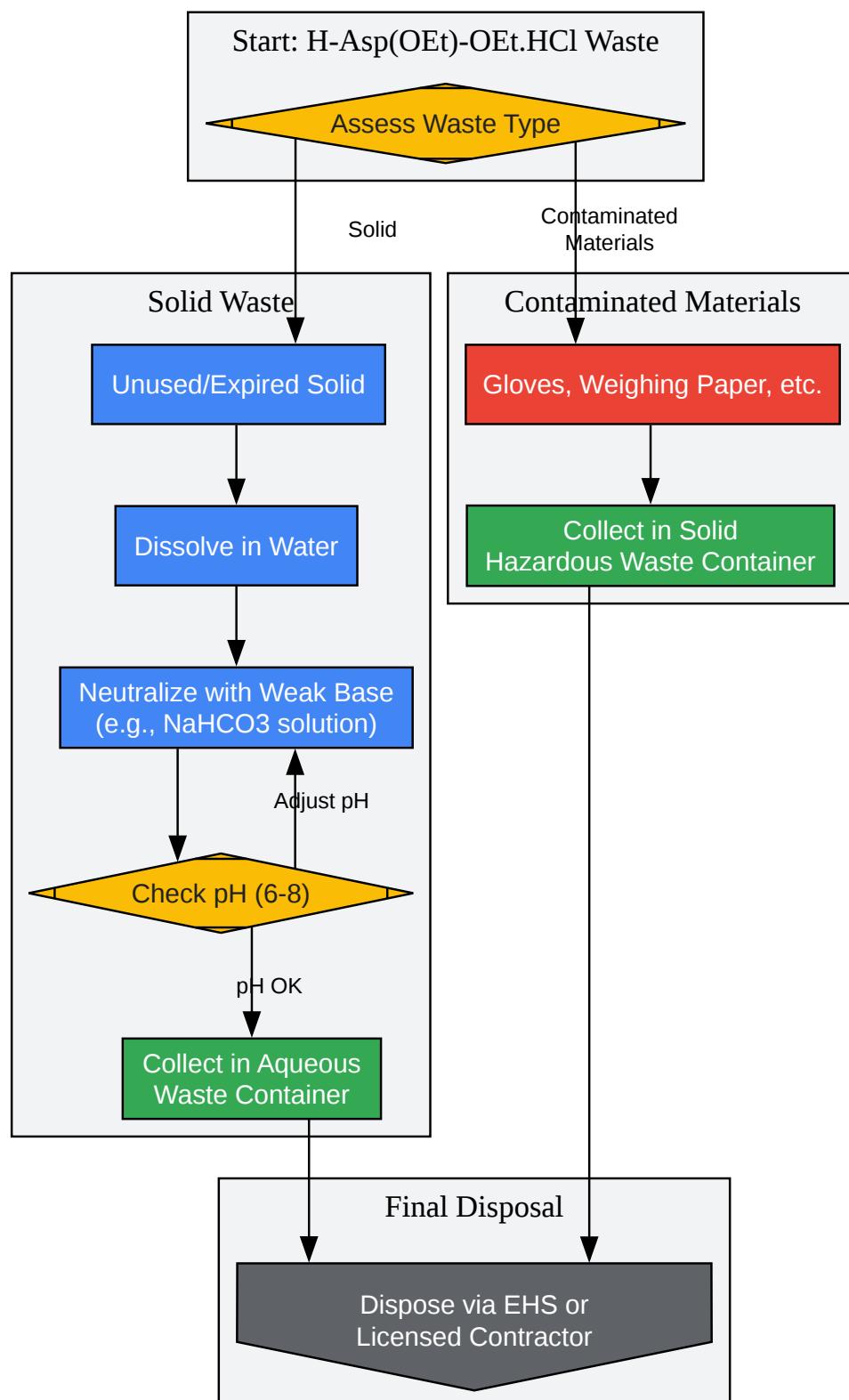
- For larger spills, follow your institution's emergency procedures.

5. Final Disposal:

- All waste containers (both liquid and solid) must be clearly and accurately labeled with their contents.
- Dispose of the collected waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.
- Never dispose of **H-Asp(OEt)-OEt.HCl** or its neutralized solution down the drain unless explicitly permitted by local regulations.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **H-Asp(OEt)-OEt.HCl**.

[Click to download full resolution via product page](#)Disposal workflow for **H-Asp(OEt)-OEt.HCl**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. H-ASP(OET)-OET HCL [myskinrecipes.com]
- 2. merckmillipore.com [merckmillipore.com]
- 3. Cas 16115-68-7,H-ASP(OET)-OET HCL | lookchem [lookchem.com]
- 4. peptide.com [peptide.com]
- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal of H-Asp(OEt)-OEt.HCl]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b555083#h-asp-oet-oet-hcl-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com